

A Comparative Environmental Impact Assessment of the Fungicides Folpet and Mancozeb

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Folpet*

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This guide provides a detailed, objective comparison of the environmental impact of two widely used multi-site fungicides, **Folpet** and Mancozeb. The information presented is collated from various scientific studies and regulatory documents to assist in understanding their environmental fate and ecotoxicological profiles. All quantitative data are summarized in comparative tables, and key experimental methodologies are described.

Environmental Fate and Persistence

The persistence of a pesticide in the environment is a critical factor in determining its potential for long-term impact. Both **Folpet** and Mancozeb are generally considered to be non-persistent in soil and water, undergoing relatively rapid degradation. However, the rates of degradation and the resulting metabolites differ significantly.

Persistence in Soil

Folpet exhibits low to moderate persistence in soil under aerobic conditions.^[1] Its degradation can be biphasic, with a more rapid initial decline followed by a slower degradation of the remaining residues.^[2] Mancozeb is also characterized by low soil persistence, with reported field half-lives ranging from 1 to 7 days.^[3] The degradation of Mancozeb in soil is influenced by factors such as soil type, moisture, and pH.^{[4][5]}

Parameter	Folpet	Mancozeb
Soil Half-Life (Aerobic)	2.4 - 4.3 days (initial) up to 167 days (residual)[2][4]	< 2 days to 7 days[3][6]
Soil Half-Life (Anaerobic)	< 7 - 15 days[2][4]	~8 days[3]

Persistence in Water

Both fungicides are susceptible to rapid hydrolysis in aqueous environments, with the rate being highly dependent on pH. **Folpet** hydrolyzes very quickly, especially under neutral to alkaline conditions.[4][7] Similarly, Mancozeb degrades rapidly in water, with a half-life of less than two days across a range of pH values.[3][8]

Parameter	Folpet	Mancozeb
Hydrolysis Half-Life (pH 5)	2.6 hours[4][7]	~1-2 days[8]
Hydrolysis Half-Life (pH 7)	1.1 hours[4][7]	< 1 day[3]
Hydrolysis Half-Life (pH 9)	67 seconds[4]	< 1 day[3]

Ecotoxicity to Non-Target Organisms

The impact of fungicides on organisms other than the target fungi is a key aspect of their environmental risk assessment. Both **Folpet** and Mancozeb have been shown to be toxic to a range of non-target aquatic and terrestrial organisms.

Aquatic Toxicity

Folpet is classified as highly toxic to fish and aquatic invertebrates.[9][10] Mancozeb also demonstrates high toxicity to aquatic organisms.[11] The lethal concentrations (LC50) for various species are presented below.

Organism	Test Duration	Folpet LC50 (µg/L)	Mancozeb LC50 (mg/L)
Rainbow Trout (Oncorhynchus mykiss)	96 hours	15 - 185[9][12]	-
Bluegill Sunfish (Lepomis macrochirus)	96 hours	675[9]	-
Sheepshead Minnow (Cyprinodon variegatus)	96 hours	65.5[12]	-
Common Carp (Cyprinus carpio)	96 hours	-	8.03[13]
Tilapia (Oreochromis mossambicus)	96 hours	-	11.68[14]
Daphnia magna (Water Flea)	48 hours	20 - 600[9][12]	-

Terrestrial Toxicity

Information on the toxicity of these fungicides to terrestrial organisms is also crucial.

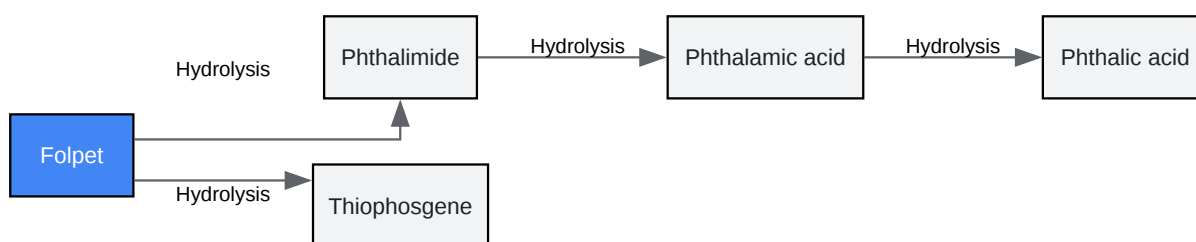
Organism/Endpoint	Folpet	Mancozeb
Bobwhite Quail (LC50)	>2,510 mg/kg[9]	Moderately toxic[11]
Mallard Duck (LC50)	>5,000 ppm[9]	Moderately toxic[11]
Honeybee Toxicity	Relatively non-toxic[9]	Low toxicity[11]
Earthworm Toxicity	Moderately toxic[10]	Moderately toxic[11]

Degradation Pathways

The breakdown of **Folpet** and Mancozeb in the environment leads to the formation of several metabolites, which may have their own toxicological and mobility characteristics.

Folpet Degradation

Folpet degrades in the environment primarily through the hydrolysis of the nitrogen-sulfur bond. This cleavage results in the formation of phthalimide and thiophosgene. Phthalimide can be further hydrolyzed to phthalamic acid, which in turn breaks down into phthalic acid.[1]

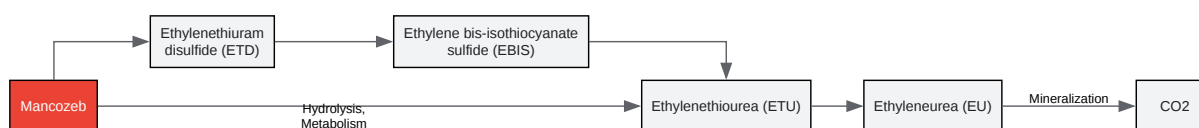


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Caption: Degradation pathway of **Folpet**.

Mancozeb Degradation

Mancozeb is a polymeric complex of manganese and zinc with the ethylene bis-dithiocarbamate (EBDC) ligand. Its degradation is more complex and leads to the formation of ethylenethiourea (ETU), a metabolite of toxicological concern due to its potential carcinogenicity and effects on the thyroid.[6] Other metabolites include ethylene bis-isothiocyanate sulfide (EBIS) and ethyleneurea (EU).[3]



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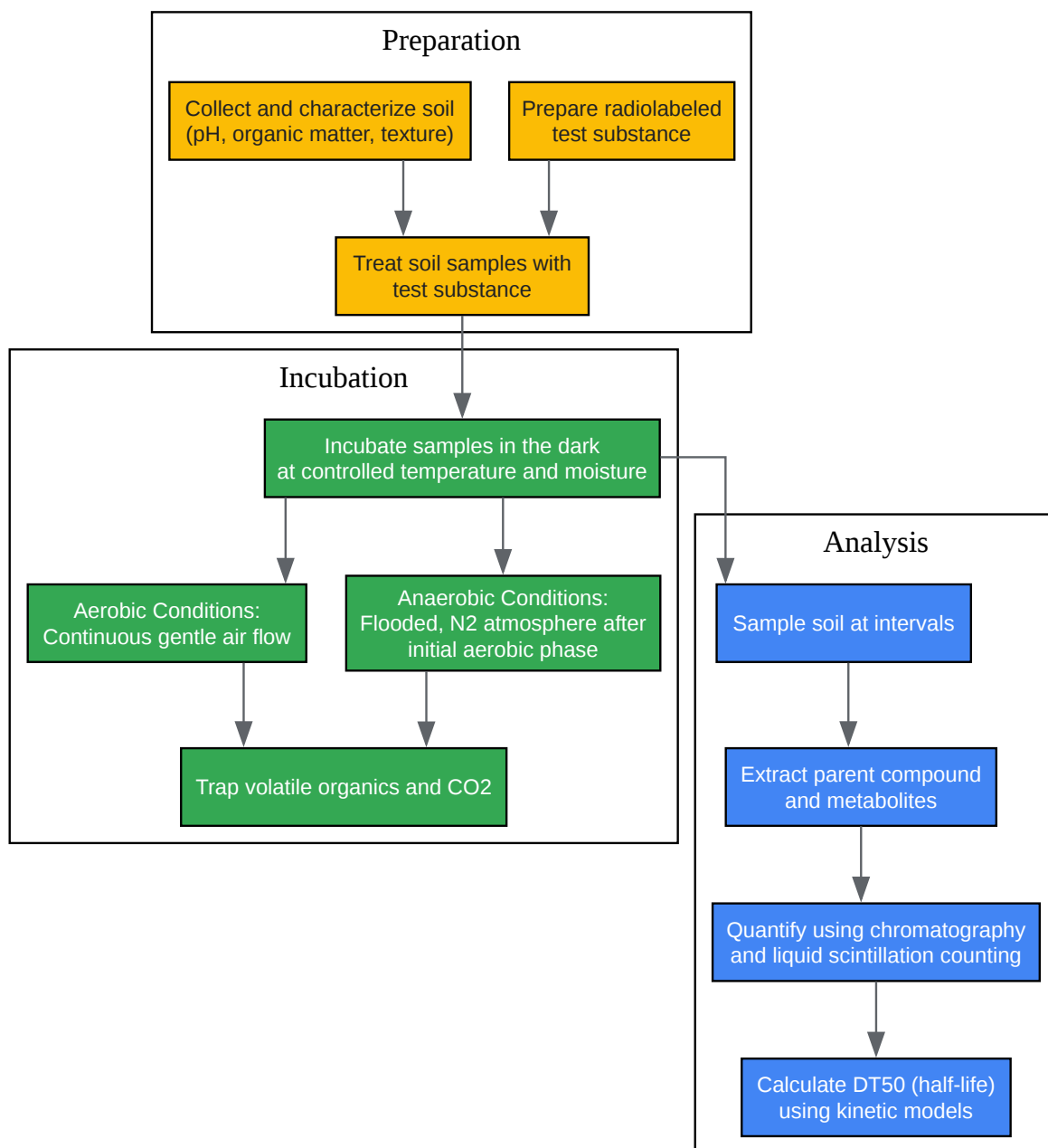
Caption: Degradation pathway of Mancozeb.

Experimental Protocols

The data presented in this guide are primarily derived from studies conducted following standardized international guidelines, most notably those developed by the Organisation for Economic Co-operation and Development (OECD). These protocols ensure that the data are reliable and comparable across different studies and chemicals.

Soil Half-Life Determination (Based on OECD Guideline 307)

The determination of the rate of aerobic and anaerobic transformation of chemicals in soil is a key component of environmental risk assessment.

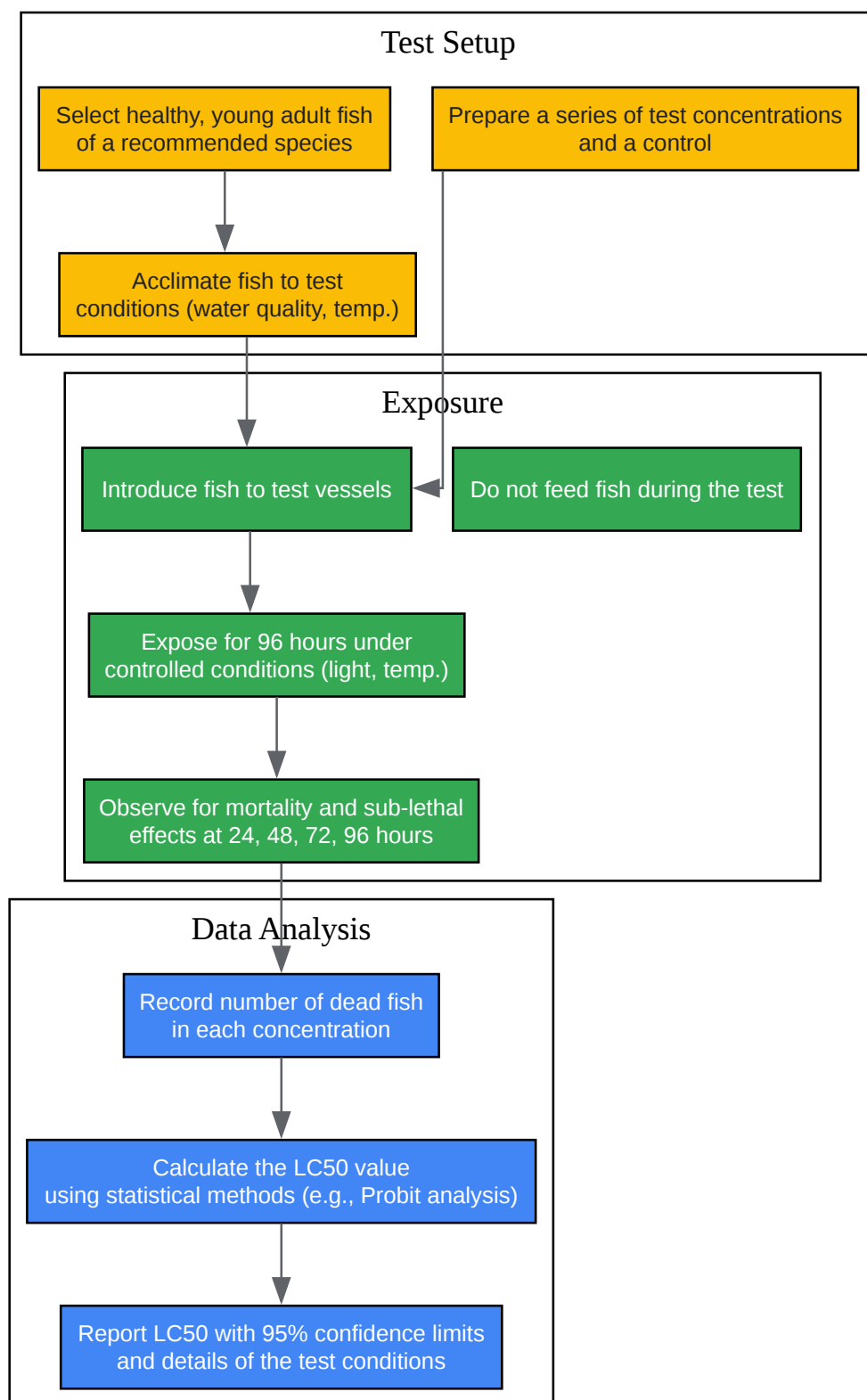


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Caption: Experimental workflow for soil half-life determination.

Aquatic Toxicity Testing (Based on OECD Guideline 203 - Fish, Acute Toxicity Test)

Acute toxicity tests on fish are conducted to determine the concentration of a substance that is lethal to 50% of the test organisms (LC50) over a short period, typically 96 hours.



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Caption: Workflow for an acute fish toxicity test.

Conclusion

Both **Folpet** and Mancozeb are non-persistent fungicides that can pose a high risk to aquatic ecosystems. **Folpet**'s degradation pathway is relatively straightforward, leading to phthalimide and its derivatives. Mancozeb's degradation is more complex and results in the formation of ETU, a metabolite of significant toxicological concern. The choice between these fungicides from an environmental impact perspective requires careful consideration of the specific use scenario, potential for runoff into aquatic environments, and the relative risks associated with their respective degradation products.

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- To cite this document: BenchChem. [A Comparative Environmental Impact Assessment of the Fungicides Folpet and Mancozeb]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b141853#comparing-the-environmental-impact-of-folpet-and-mancozeb]

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